

# 3,7-Dimethyl-2,6-octadienal CAS number and chemical structure

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## Compound of Interest

Compound Name: 3,7-Dimethyl-2,6-octadienal

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An In-Depth Technical Guide to **3,7-Dimethyl-2,6-octadienal** (Citral) for Researchers and Drug Development Professionals

## Abstract

**3,7-Dimethyl-2,6-octadienal**, commonly known as Citral, is a pivotal acyclic monoterpenoid aldehyde renowned for its characteristic lemon scent. It is a fundamental component in the flavor and fragrance industries and serves as a critical precursor in the synthesis of various value-added chemicals, including vitamins and ionones. This guide provides a comprehensive technical overview of Citral, encompassing its chemical identity, isomeric forms, physicochemical properties, synthesis and isolation strategies, and diverse applications, with a particular focus on its emerging role in pharmaceutical and drug development. We will delve into its mechanism of action in biological systems and provide validated analytical and experimental protocols.



## Chemical Identification and Structure

Citral is a mixture of two geometric isomers, Geranial (the E-isomer) and Neral (the Z-isomer). The general CAS number for this isomeric mixture is 5392-40-5.<sup>[1][2][3][4]</sup>

- Molecular Formula: C<sub>10</sub>H<sub>16</sub>O<sup>[1][5][6][7]</sup>
- Molecular Weight: 152.23 g/mol <sup>[1][3][5][6][7]</sup>

- IUPAC Name: 3,7-Dimethylocta-2,6-dienal

The two isomers differ in the geometry around the C2-C3 double bond, which significantly influences their sensory properties. Geranial is characterized by a strong, fresh lemon odor, while Neral possesses a less intense, sweeter lemon scent.[8]

Isomer	Trivial Name	CAS Number	Structure
(E)-3,7-Dimethyl-2,6-octadienal	Geranial (Citral A)	141-27-5[7]	 Geranial Structure
(Z)-3,7-Dimethyl-2,6-octadienal	Neral (Citral B)	106-26-3[5][6]	 Neral Structure

## Physicochemical Properties

Citral is a colorless to pale yellow oily liquid.[3] It is highly volatile and susceptible to degradation upon exposure to air, light, and alkaline conditions.[8]

Property	Value	Source
Boiling Point	229 °C (lit.)	[3]
Density	0.888 g/mL at 25 °C (lit.)	[3]
Refractive Index	n <sub>20/D</sub> 1.488 (lit.)	[3]
Flash Point	92 °C	[3]
Water Solubility	289 mg/L at 25 °C	[5]
LogP	2.76 at 25 °C	[3][5]

Its solubility in 60% ethanol is noteworthy, being soluble at a 1:10 ratio, and it is also soluble in various organic solvents like propylene glycol, benzyl benzoate, and mineral oil, but insoluble in glycerol.[3]

## Synthesis and Natural Occurrence

## Natural Sources and Extraction

Citral is abundantly found in the essential oils of several plants. The primary commercial sources are lemongrass (*Cymbopogon citratus*), which can contain 70-80% citral, and Litsea cubeba oil (around 70%).<sup>[3][8]</sup> It is also present in the oils of lemon, lime, and orange.

Extraction from these natural sources is typically achieved through steam distillation. Further purification to separate citral from other components of the essential oil can be performed by vacuum distillation.<sup>[3]</sup>

## Chemical Synthesis

While natural extraction is common, synthetic routes are also employed, often starting from isoprene or other terpene precursors. The synthesis of related compounds, such as acetals, from naturally extracted citral is a common industrial practice to improve stability and modify its aroma profile for perfumery applications.<sup>[8][9]</sup>

## Applications in Research and Drug Development

Beyond its traditional use in flavors and fragrances, citral has garnered significant attention for its diverse biological activities.<sup>[4][5][8]</sup>

### Antimicrobial Activity

Citral exhibits broad-spectrum antimicrobial properties against a range of bacteria and fungi.<sup>[4]</sup> Its mechanism of action is believed to involve the disruption of microbial cell membranes and interference with key metabolic pathways. This makes it a promising candidate for development as a natural preservative in pharmaceutical formulations and food products.<sup>[4]</sup>

### Anti-inflammatory and Antioxidant Effects

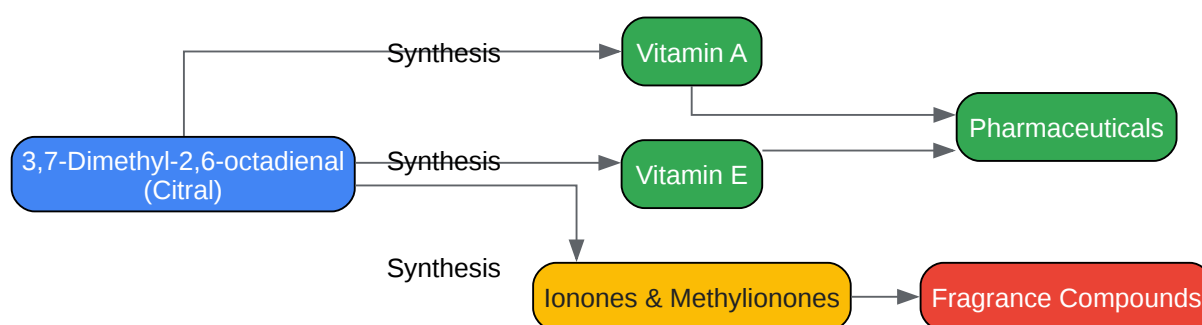
Research has indicated that citral possesses anti-inflammatory and antioxidant properties.<sup>[4]</sup> These effects are being investigated for potential therapeutic applications in managing inflammatory conditions such as arthritis and inflammatory bowel disease.<sup>[4]</sup>

### Anticancer Potential

Emerging studies suggest that citral may have a role in cancer prevention and therapy.[4] It has been shown to induce apoptosis (programmed cell death) in various cancer cell lines, opening avenues for its investigation as a novel therapeutic agent.[4]

## Precursor for Synthesis

In the pharmaceutical industry, citral is a crucial intermediate for the synthesis of Vitamin A and Vitamin E.[3][5] It is also a starting material for the production of ionones and methylionones, which are important in both fragrance and pharmaceutical synthesis.[3]



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Caption: Synthetic pathways originating from Citral.

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) Analysis of Citral

This protocol outlines a reverse-phase HPLC method for the quantification of citral.

Instrumentation and Materials:

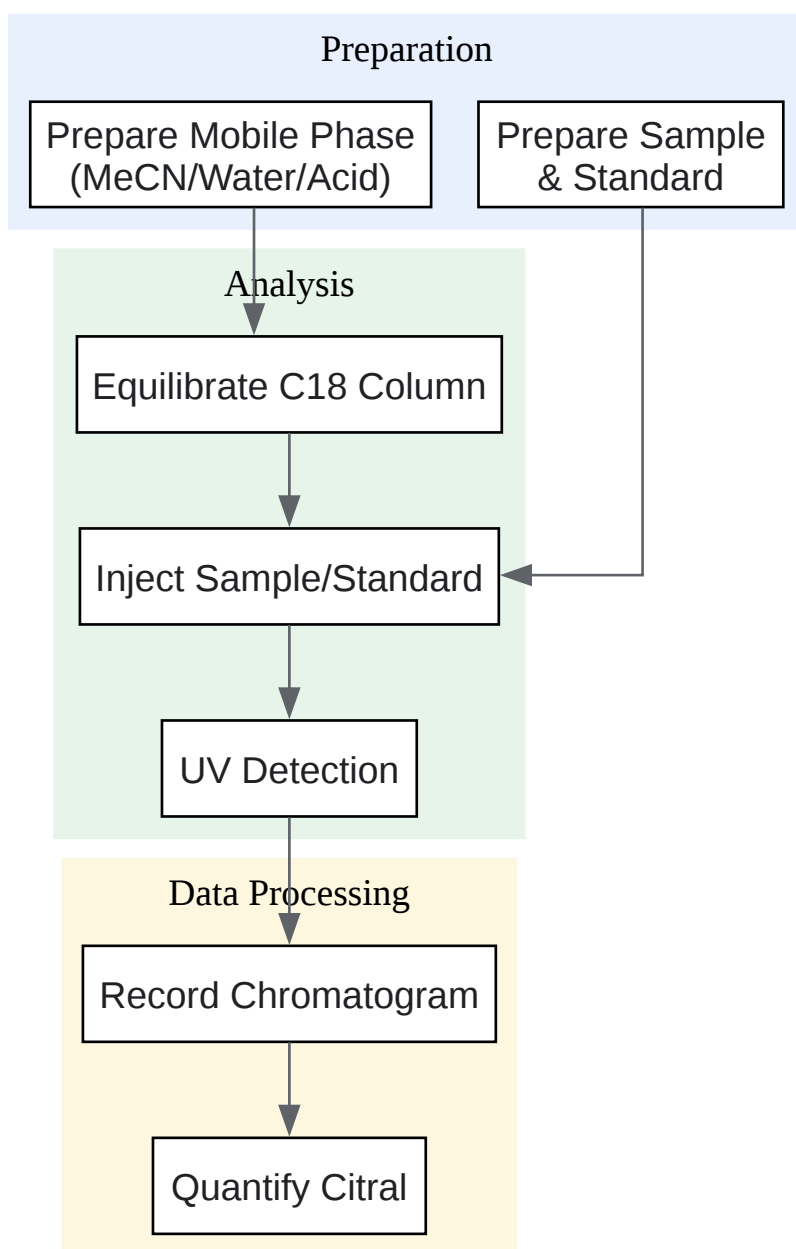
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., Newcrom R1)[2]

- Mobile Phase: Acetonitrile (MeCN) and water, with a phosphoric acid modifier. For Mass Spectrometry (MS) compatibility, replace phosphoric acid with formic acid.[\[2\]](#)
- Citral standard of known concentration
- Sample containing citral, dissolved in the mobile phase

Procedure:

- Prepare the mobile phase by mixing acetonitrile and water in an appropriate ratio (e.g., 60:40 v/v) and adding a small amount of acid (e.g., 0.1%).
- Degas the mobile phase.
- Equilibrate the C18 column with the mobile phase at a constant flow rate (e.g., 1.0 mL/min).
- Set the UV detector to an appropriate wavelength for citral detection (e.g., 238 nm).
- Inject a known volume (e.g., 10  $\mu$ L) of the citral standard and record the chromatogram to determine the retention time.
- Inject the sample solution and record the chromatogram.
- Quantify the amount of citral in the sample by comparing the peak area with that of the standard.

This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[\[2\]](#)



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Caption: Workflow for HPLC analysis of Citral.

## Safety and Toxicology

Citral is considered to have low acute oral and dermal toxicity.<sup>[10]</sup> The oral LD50 in rats is reported to be 4960-6800 mg/kg.<sup>[3][10]</sup> However, it is classified as a skin irritant and can cause

moderate erythema and edema.[10] Therefore, appropriate personal protective equipment, such as gloves and safety glasses, should be used when handling this compound.

## Conclusion

**3,7-Dimethyl-2,6-octadienal** is a multifaceted compound with a well-established role in the flavor and fragrance industries and a growing portfolio of applications in the pharmaceutical and drug development sectors. Its biological activities, coupled with its utility as a synthetic precursor, underscore its importance for researchers and scientists. A thorough understanding of its chemical properties, isomeric forms, and safe handling procedures is essential for harnessing its full potential.

## References

- National Institute of Standards and Technology. (n.d.). 2,6-Octadienal, 3,7-dimethyl-. NIST Chemistry WebBook.
- SIELC Technologies. (2018). **3,7-Dimethyl-2,6-octadienal**.
- National Institute of Standards and Technology. (n.d.). 2,6-Octadienal, 3,7-dimethyl-, (Z)-. NIST Chemistry WebBook.
- National Institute of Standards and Technology. (n.d.). 2,6-Octadienal, 3,7-dimethyl-, (E)-. NIST Chemistry WebBook.
- ChemBK. (n.d.). **3,7-Dimethyl-2,6-octadienal**.
- Shahzadi, P., Muhammad, A., Mehmood, F., & Chaudhry, M. Y. (2014). Synthesis of 3, 7-Dimethyl-2, 6-Octadienal Acetals from Citral Extracted from Lemon Grass, Cymbopogon citrates L. Journal of Applicable Chemistry, 6(1), 28-31.
- PubChem. (n.d.). 3,7-Dimethylocta-2,6-Dienal. National Center for Biotechnology Information.
- Shahzadi, P., Muhammad, A., Mehmood, F., & Chaudhry, M. Y. (2014). Synthesis of 3, 7-Dimethyl-2, 6-Octadienal Acetals from Citral Extracted from Lemon Grass, Cymbopogon citrates L. ResearchGate.
- Api, A. M., Belsito, D., Botelho, D., Browne, D., Bruze, M., Burton, G. A., ... & Wilcox, D. K. (2020). RIFM fragrance ingredient safety assessment, 3, 7-dimethyl-3, 6-octadienal, CAS registry number 55722-59-3. Food and Chemical Toxicology, 142, 111493.
- Fengchen, C. (2023). Exploring the Versatility of 3,7-Dimethylocta-2,6-dienal (Citral): Applications and Synthesis. LinkedIn.
- U.S. Environmental Protection Agency. (n.d.). 2,6-Octadienal, 3,7-dimethyl-. Substance Registry Services.

- National Industrial Chemicals Notification and Assessment Scheme. (2013). Citral and related compounds: Human health tier II assessment. Australian Department of Health.
- PubChem. (n.d.). 3,7-Dimethyl-2,6-octadienol. National Center for Biotechnology Information.

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## Sources

- 1. 2,6-Octadienal, 3,7-dimethyl- [webbook.nist.gov]
- 2. 3,7-Dimethyl-2,6-octadienal | SIELC Technologies [sielc.com]
- 3. chembk.com [chembk.com]
- 4. nbinn.com [nbinn.com]
- 5. (Z)-3,7-dimethylocta-2,6-dienal | 106-26-3 [chemicalbook.com]
- 6. 2,6-Octadienal, 3,7-dimethyl-, (Z)- [webbook.nist.gov]
- 7. 2,6-Octadienal, 3,7-dimethyl-, (E)- [webbook.nist.gov]
- 8. longdom.org [longdom.org]
- 9. researchgate.net [researchgate.net]
- 10. industrialchemicals.gov.au [industrialchemicals.gov.au]
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